Spectroscopic Characterization of (2-Bromo-4-nitrophenyl)methanol: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*(2-Bromo-4-nitrophenyl)methanol*
CAS No.:	*183111-34-4*
Cat. No.:	*B599073*

Get Quote

This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **(2-Bromo-4-nitrophenyl)methanol**, a key intermediate in various synthetic applications. Designed for researchers, scientists, and professionals in drug development, this document delves into the nuclear magnetic resonance (NMR) and infrared (IR) spectroscopic properties of the molecule. By explaining the causality behind experimental choices and interpretation, this guide serves as a practical reference for the structural elucidation of this and similar compounds.

Introduction to (2-Bromo-4-nitrophenyl)methanol

(2-Bromo-4-nitrophenyl)methanol, with the chemical formula $C_7H_6BrNO_3$ and CAS number 183111-34-4, is a substituted benzyl alcohol.[1] Its structure incorporates a benzene ring substituted with a bromine atom, a nitro group, and a hydroxymethyl group. This unique combination of functional groups makes it a valuable building block in the synthesis of more complex molecules in medicinal chemistry and materials science. Accurate structural confirmation through spectroscopic methods is paramount to ensure the identity and purity of this compound in any research and development workflow. This guide will focus on the two

© 2026 BenchChem. All rights reserved.

primary spectroscopic techniques for organic molecule characterization: NMR and IR spectroscopy.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for determining the carbon-hydrogen framework of an organic molecule. For **(2-Bromo-4-nitrophenyl)methanol**, both ^{1}H and ^{13}C NMR provide critical information about the electronic environment of each proton and carbon atom.

^{1}H NMR Spectroscopy

Proton NMR (^{1}H NMR) spectroscopy provides information on the number of different types of protons, their electronic environments, and their proximity to other protons.

Experimental Protocol:

A standard protocol for acquiring a ^{1}H NMR spectrum of **(2-Bromo-4-nitrophenyl)methanol** is as follows:

- Sample Preparation: Dissolve approximately 5-10 mg of the compound in about 0.7 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6) in an NMR tube. The choice of solvent is critical; $CDCl_3$ is a common choice for many organic molecules, while DMSO-d_6 can be useful for compounds with exchangeable protons like alcohols.
- Instrumentation: Utilize a 400 MHz or higher field NMR spectrometer.
- Acquisition Parameters:
  - Pulse Program: A standard single-pulse experiment (e.g., 'zg' in Bruker terminology).
  - Number of Scans: Typically 8 to 16 scans are sufficient for a sample of this concentration.
  - Spectral Width: A sweep width of approximately 12-16 ppm is appropriate for most organic compounds.
  - Relaxation Delay: A delay of 1-2 seconds between scans is usually adequate.

© 2026 BenchChem. All rights reserved.

- Processing: Fourier transform the acquired free induction decay (FID), phase correct the spectrum, and calibrate the chemical shift scale using the residual solvent peak or an internal standard like tetramethylsilane (TMS).

Predicted ^{1}H NMR Data and Interpretation:

The predicted ^{1}H NMR spectrum of **(2-Bromo-4-nitrophenyl)methanol** in $CDCl_3$ is summarized in the table below. The chemical shifts are influenced by the electron-withdrawing effects of the nitro and bromo groups and the electron-donating effect of the hydroxymethyl group.

Proton	Predicted Chemical Shift (ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration
H-3	8.4 - 8.6	d	~2.5	1H
H-5	8.1 - 8.3	dd	~8.5, ~2.5	1H
H-6	7.8 - 8.0	d	~8.5	1H
-CH_2OH	4.8 - 5.0	d	~6.0	2H
-CH_2OH	Variable (2.0 - 4.0)	t	~6.0	1H

Interpretation of the Predicted Spectrum:

- Aromatic Protons (H-3, H-5, H-6):
  - The nitro group is a strong electron-withdrawing group, significantly deshielding the protons on the aromatic ring, causing them to appear at high chemical shifts (downfield).
  - H-3 is ortho to the nitro group and is expected to be the most deshielded, appearing as a doublet due to coupling with H-5. The coupling constant will be small as it is a meta-coupling.
  - H-5 is coupled to both H-6 (ortho-coupling) and H-3 (meta-coupling), resulting in a doublet of doublets.

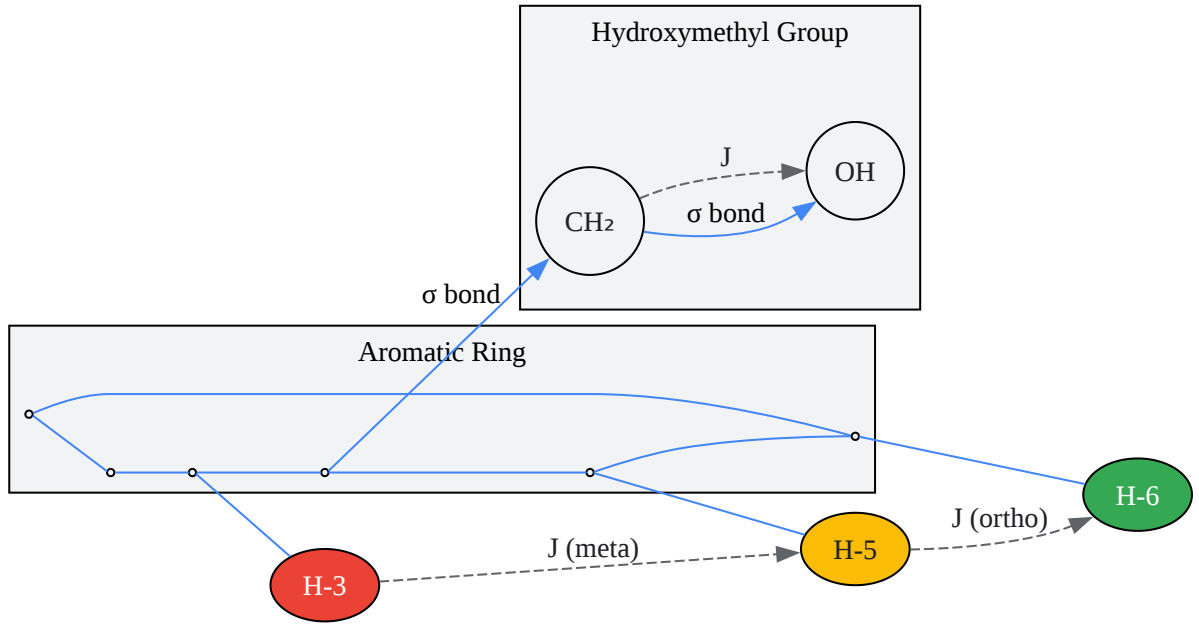
© 2026 BenchChem. All rights reserved.

- H-6 is ortho to the bromine atom and will appear as a doublet due to coupling with H-5.

- Methylene Protons (-CH_2OH):
  - The protons of the hydroxymethyl group are adjacent to the aromatic ring and are therefore deshielded, appearing in the 4.8-5.0 ppm range.
  - These protons will likely appear as a doublet due to coupling with the hydroxyl proton. This coupling can sometimes be broadened or absent if there is rapid proton exchange.

- Hydroxyl Proton (-CH_2OH):
  - The chemical shift of the hydroxyl proton is highly variable and depends on concentration, temperature, and solvent. It is expected to appear as a triplet due to coupling with the adjacent methylene protons. Shaking the sample with D_2O would cause this peak to disappear, confirming its assignment.

Logical Relationship of Protons in **(2-Bromo-4-nitrophenyl)methanol**:



© 2026 BenchChem. All rights reserved.

Click to download full resolution via product page

Proton coupling relationships in **(2-Bromo-4-nitrophenyl)methanol**.

^{13}C NMR Spectroscopy

Carbon-13 NMR spectroscopy provides information about the number of non-equivalent carbon atoms in a molecule and their chemical environments.

Experimental Protocol:

The sample preparation and instrumentation are the same as for ^{1}H NMR.

- Pulse Program: A proton-decoupled pulse sequence (e.g., 'zgpg' in Bruker terminology) is typically used to simplify the spectrum to single lines for each carbon.
- Number of Scans: A larger number of scans (e.g., 128 or more) is generally required for ^{13}C NMR due to the low natural abundance of the ^{13}C isotope.
- Spectral Width: A spectral width of about 220-250 ppm is standard.

Predicted ^{13}C NMR Data and Interpretation:

Carbon	Predicted Chemical Shift (ppm)
C-4 (C-NO_2)	148 - 152
C-1 (C-CH_2OH)	142 - 146
C-2 (C-Br)	120 - 124
C-6	130 - 134
C-5	126 - 130
C-3	122 - 126
-CH_2OH	62 - 66

Interpretation of the Predicted Spectrum:

© 2026 BenchChem. All rights reserved.

- Aromatic Carbons:
  - The molecule is expected to show six distinct signals for the aromatic carbons due to the lack of symmetry.
  - The carbon attached to the nitro group (C-4) will be the most deshielded due to the strong electron-withdrawing nature of the nitro group.
  - The carbon bearing the hydroxymethyl group (C-1) will also be significantly downfield.
  - The carbon attached to the bromine atom (C-2) will have its chemical shift influenced by the heavy atom effect of bromine, typically appearing in the 120-124 ppm range.
  - The remaining aromatic carbons (C-3, C-5, C-6) will appear in the typical aromatic region, with their specific shifts influenced by the relative positions of the substituents.
- Aliphatic Carbon (-CH_2OH):
  - The carbon of the hydroxymethyl group will appear in the aliphatic region, typically between 62 and 66 ppm.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Experimental Protocol:

- Sample Preparation:
  - Solid State (KBr pellet): Grind a small amount of the solid sample with dry potassium bromide (KBr) and press it into a thin, transparent pellet.
  - Attenuated Total Reflectance (ATR): Place a small amount of the solid sample directly on the ATR crystal. This is a simpler and more common method.
- Instrumentation: A Fourier-transform infrared (FTIR) spectrometer.

© 2026 BenchChem. All rights reserved.

- Acquisition: Record the spectrum typically in the range of 4000 to 400 cm^{-1}.

Predicted IR Data and Interpretation:

Vibrational Mode	Predicted Frequency (cm^{-1})	Intensity
O-H stretch (alcohol)	3500 - 3200	Strong, broad
Aromatic C-H stretch	3100 - 3000	Medium
Aliphatic C-H stretch	2950 - 2850	Medium
Asymmetric NO_2 stretch	1550 - 1510	Strong
Symmetric NO_2 stretch	1360 - 1320	Strong
Aromatic C=C stretch	1600 - 1450	Medium
C-O stretch (alcohol)	1050 - 1000	Strong
C-Br stretch	600 - 500	Medium-Strong

Interpretation of the Predicted Spectrum:

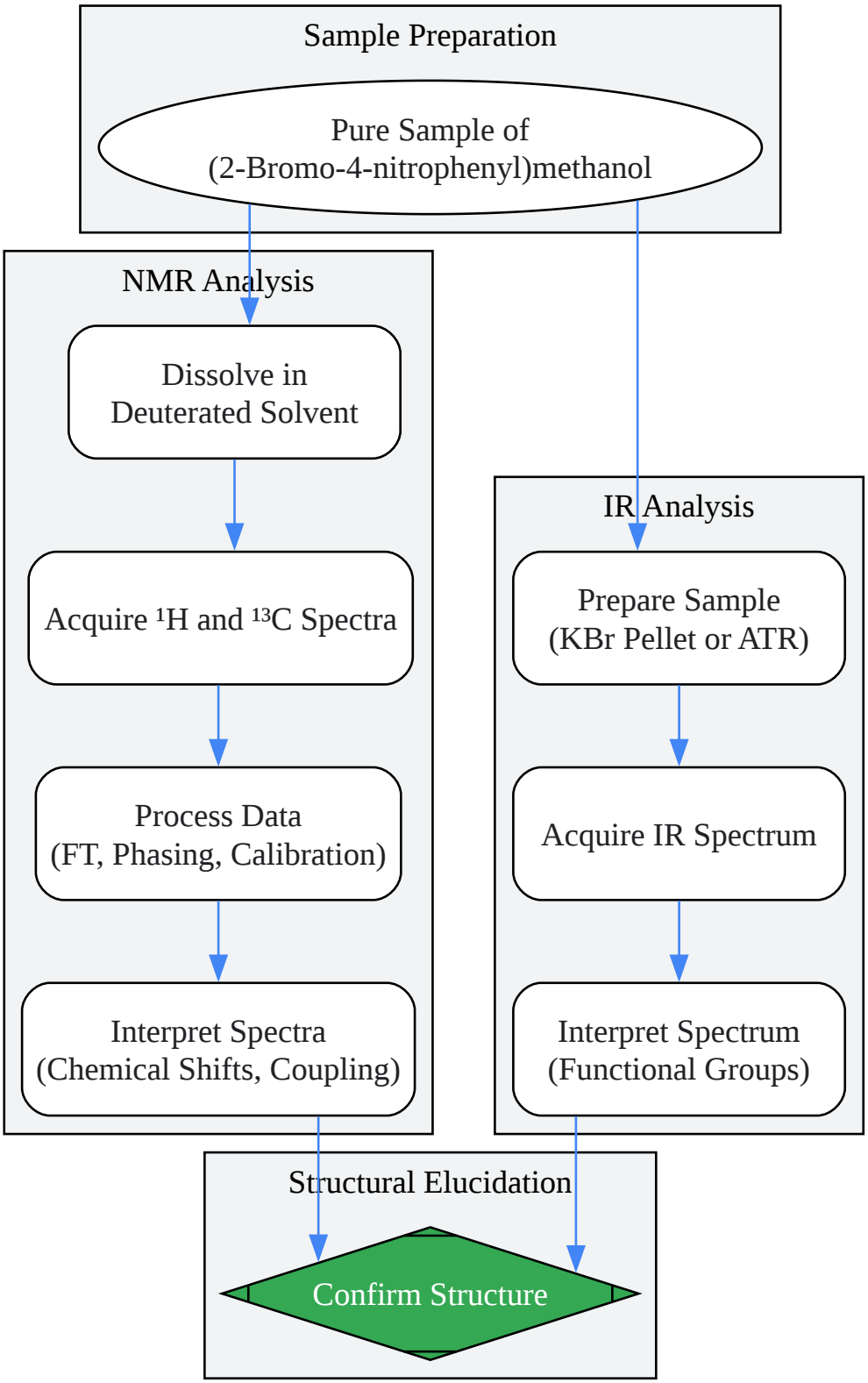
- O-H Stretch: A strong, broad absorption band in the region of 3500-3200 cm^{-1} is characteristic of the hydroxyl group of the alcohol, with the broadening due to hydrogen bonding.
- C-H Stretches: Aromatic C-H stretching vibrations are expected just above 3000 cm^{-1}, while the aliphatic C-H stretches of the methylene group will appear just below 3000 cm^{-1}.
- Nitro Group Stretches: The presence of the nitro group will be confirmed by two strong absorption bands corresponding to the asymmetric and symmetric stretching vibrations.
- Aromatic C=C Stretches: One or more bands in the 1600-1450 cm^{-1} region are indicative of the carbon-carbon double bonds within the aromatic ring.
- C-O Stretch: A strong band in the 1050-1000 cm^{-1} region is characteristic of the C-O stretching vibration of a primary alcohol.

© 2026 BenchChem. All rights reserved.

- C-Br Stretch: The carbon-bromine stretching vibration is expected in the fingerprint region of the spectrum.

Experimental Workflow for Spectroscopic Analysis:

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Workflow for the spectroscopic characterization of **(2-Bromo-4-nitrophenyl)methanol**.

© 2026 BenchChem. All rights reserved.

Conclusion

The structural elucidation of **(2-Bromo-4-nitrophenyl)methanol** can be confidently achieved through a combined analysis of its ^{1}H NMR, ^{13}C NMR, and IR spectra. While experimental data is not readily available in public databases, the predicted spectra, based on established spectroscopic principles and comparison with related compounds, provide a robust framework for its characterization. The distinctive patterns in both NMR and IR spectra, arising from the specific arrangement of the bromo, nitro, and hydroxymethyl substituents on the aromatic ring, serve as a unique fingerprint for this compound. This guide provides the necessary theoretical and practical foundation for researchers to confidently identify and characterize **(2-Bromo-4-nitrophenyl)methanol** in their synthetic endeavors.

References

- PubChem. (n.d.). 2-Bromo-1-(4-nitrophenyl)ethanol. National Center for Biotechnology Information.
- PubChem. (n.d.). 2-Bromo-4-nitrophenol. National Center for Biotechnology Information. Retrieved from a valid URL.[2]
- Quora. (2021, June 3). What is the synthesis of 2-Bromo-4-nitrophenol from benzene? Retrieved from a valid URL.[3]
- PubChemLite. (n.d.). **(2-bromo-4-nitrophenyl)methanol** (C7H6BrNO3). Retrieved from a valid URL.[1]
- Nickel(II) Complexes Derived from Schiff Base Ligands Designed as Electrode Materials in Asymmetric Supercapacitor Coin Cells. (2025, December 14). ACS Publications. Retrieved from a valid URL.[4]
- CymitQuimica. (n.d.). 2-Bromo-1-(4-nitrophenyl)ethanol. Retrieved from a valid URL.[5]
- BLD Pharm. (n.d.). 183111-34-4|**(2-Bromo-4-nitrophenyl)methanol**. Retrieved from a valid URL.[6]
- NIST. (n.d.). 4'-Bromo-2'-nitroacetanilide. NIST Chemistry WebBook. Retrieved from a valid URL.[7]

© 2026 BenchChem. All rights reserved.

- Spectral Database for Organic Compounds, SDBS. (n.d.). AIST. Retrieved from [Link]]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. PubChemLite - (2-bromo-4-nitrophenyl)methanol (C7H6BrNO3) [pubchemlite.lcsb.uni.lu]
- 2. 2-Bromo-4-nitrophenol | C6H4BrNO3 | CID 22109 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. quora.com [quora.com]
- 4. pubs.acs.org [pubs.acs.org]
- 5. 2-Bromo-1-(4-nitrophenyl)ethanol | CymitQuimica [cymitquimica.com]
- 6. 183111-34-4|(2-Bromo-4-nitrophenyl)methanol|BLD Pharm [bldpharm.com]
- 7. 4'-Bromo-2'-nitroacetanilide [webbook.nist.gov]
- To cite this document: BenchChem. [Spectroscopic Characterization of (2-Bromo-4-nitrophenyl)methanol: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b599073/docs#spectroscopic-characterization-of-2-bromo-4-nitrophenyl-methanol-a-technical-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.